

An In-depth Technical Guide on the Physical and Chemical Properties of Methoxyallene

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Compound of Interest

Compound Name: Methoxyallene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methoxyallene ($\text{CH}_3\text{OCH}=\text{C}=\text{CH}_2$) is a versatile organic compound that belongs to the class of allenes and vinyl ethers. Its unique structural feature, a cumulative system of double bonds adjacent to an ether linkage, imparts distinct reactivity, making it a valuable reagent in organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of **methoxyallene**, including its spectroscopic data, synthesis, and key chemical transformations. The information presented herein is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Physical and Spectroscopic Properties

The physical and spectroscopic properties of **methoxyallene** are summarized in the tables below. It is important to note that while the physical properties are based on reported experimental data, the spectroscopic data are predicted or based on typical values for similar structural motifs due to the limited availability of experimentally recorded spectra in the public domain.

Physical Properties

A compilation of the key physical properties of **methoxyallene** is provided in Table 1.

Methoxyallene is a flammable liquid with a low boiling point and flash point, necessitating careful handling and storage.^{[1][2][3]}

Table 1: Physical Properties of **Methoxyallene**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₆ O	^{[2][3]}
Molecular Weight	70.09 g/mol	^{[2][3]}
CAS Number	13169-00-1	^{[2][3]}
Appearance	Liquid	^[2]
Density	0.832 g/mL at 25 °C	^[2]
Boiling Point	48.2 ± 7.0 °C at 760 mmHg	^[1]
Refractive Index (n _D ²⁰)	1.429	^[2]
Flash Point	-28.9 °C (-20.0 °F)	^[3]
Storage Temperature	2-8°C	^[1]

Spectroscopic Data (Predicted and Typical Values)

Due to the absence of publicly available experimental spectra for **methoxyallene**, Table 2 provides predicted ¹H and ¹³C NMR chemical shifts and typical infrared absorption frequencies for the functional groups present in the molecule. The mass spectrum is described by its expected fragmentation pattern.

Table 2: Spectroscopic Data for **Methoxyallene**

Spectroscopy	Predicted/Typical Values
^1H NMR (Predicted)	δ (ppm): ~6.5-7.0 (1H, t, $J \approx 6$ Hz, =CH-O), ~5.0-5.5 (2H, d, $J \approx 6$ Hz, C=CH ₂), ~3.6 (3H, s, -OCH ₃)
^{13}C NMR (Predicted)	δ (ppm): ~200-210 (C=C=C), ~145-155 (=CH-O), ~90-100 (C=CH ₂), ~55-60 (-OCH ₃)
Infrared (Typical)	ν (cm ⁻¹): ~3050-3150 (=C-H stretch), ~2900-3000 (C-H stretch), ~1950-1970 (C=C=C stretch, strong), ~1650-1680 (C=C stretch), ~1200-1250 (C-O stretch)
Mass Spectrometry	Expected $[\text{M}]^+$ at $m/z = 70$. Key fragments may include $[\text{M}-\text{CH}_3]^+$ ($m/z = 55$), $[\text{M}-\text{OCH}_3]^+$ ($m/z = 39$), and $[\text{C}_3\text{H}_3]^+$ ($m/z = 39$).

Chemical Properties and Reactivity

Methoxyallene is a reactive molecule that participates in a variety of organic transformations. Its chemical behavior is dictated by the allenic and vinyl ether functionalities.

Synthesis

Methoxyallene is typically synthesized via the base-catalyzed isomerization of its alkyne isomer, 1-methoxy-2-propyne (methyl propargyl ether).^[1] This reaction is generally carried out using a strong base such as potassium tert-butoxide.

Key Chemical Reactions

Methoxyallene is a valuable building block in organic synthesis, known to participate in several key reactions:

- [4+2] Cycloaddition (Diels-Alder Reaction): The electron-rich double bond of the vinyl ether moiety can act as a dienophile in Diels-Alder reactions with various dienes to form six-membered rings.^[4] This reaction is a powerful tool for the construction of complex cyclic systems.

- Multicomponent Reactions: **Methoxyallene** can be employed as a C3 synthon in multicomponent reactions, where three or more reactants combine in a single step to form a complex product.^{[5][6][7][8]} These reactions are highly atom-economical and efficient for generating molecular diversity.
- Hydroamination: The addition of N-H bonds across one of the double bonds of **methoxyallene** can be achieved, providing access to functionalized enamines or allylic amines.
- Allenyl Cyclization: **Methoxyallene** can undergo cyclization reactions to form various carbocyclic and heterocyclic compounds.

Experimental Protocols

The following sections provide detailed, representative methodologies for the synthesis of **methoxyallene** and a key chemical reaction it undergoes. These protocols are based on established procedures for similar transformations and should be adapted and optimized for specific laboratory conditions.

Synthesis of Methoxyallene via Isomerization of 1-Methoxy-2-propyne

This protocol describes a general procedure for the base-catalyzed isomerization of 1-methoxy-2-propyne to **methoxyallene**.

Materials:

- 1-Methoxy-2-propyne (Methyl propargyl ether)
- Potassium tert-butoxide (t-BuOK)
- Anhydrous dimethyl sulfoxide (DMSO)
- Inert gas (Nitrogen or Argon)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Anhydrous ether

- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions
- Distillation apparatus

Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel is placed under an inert atmosphere.
- Potassium tert-butoxide (e.g., 0.1 equivalents) is dissolved in anhydrous DMSO under an inert atmosphere.
- The solution is heated to a specified temperature (e.g., 70-80 °C).
- 1-Methoxy-2-propyne is added dropwise to the heated solution via the dropping funnel over a period of time.
- The reaction mixture is stirred at the elevated temperature for a specified duration, monitoring the reaction progress by a suitable analytical technique (e.g., GC or TLC).
- Upon completion, the reaction mixture is cooled to room temperature and quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- The aqueous layer is extracted multiple times with anhydrous ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is carefully removed by distillation at atmospheric pressure.
- The crude product is purified by fractional distillation to yield pure **methoxyallene**.



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Synthesis of **Methoxyallene** Workflow

[4+2] Cycloaddition of **Methoxyallene** with a Diene (General Protocol)

This protocol outlines a general procedure for the Diels-Alder reaction between **methoxyallene** and a generic diene.

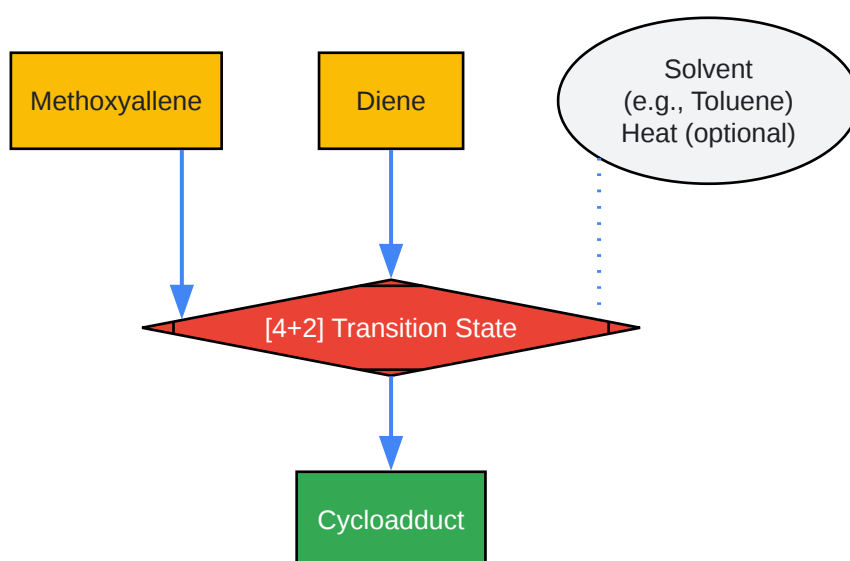
Materials:

- **Methoxyallene**
- A suitable diene (e.g., cyclopentadiene, furan)
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware for inert atmosphere reactions
- Purification supplies (e.g., silica gel for column chromatography)

Procedure:

- A flame-dried reaction vessel equipped with a magnetic stir bar and a reflux condenser is charged with the diene and placed under an inert atmosphere.
- Anhydrous solvent is added to dissolve the diene.
- **Methoxyallene** (typically 1.0-1.2 equivalents) is added to the solution.

- The reaction mixture is stirred at a specified temperature (can range from room temperature to elevated temperatures depending on the reactivity of the diene) for a set period.
- The reaction progress is monitored by TLC or GC analysis.
- Upon completion, the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel using an appropriate eluent system to afford the desired cycloadduct.



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[4+2] Cycloaddition of **Methoxyallene**

Safety and Handling

Methoxyallene is a highly flammable liquid and should be handled with appropriate safety precautions.^[3] It is classified as a Flammable Liquid, Category 2.^[3]

- **Handling:** Work in a well-ventilated fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Keep away from heat, sparks, open flames, and other ignition sources.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] Keep away from oxidizing agents. Recommended storage temperature is 2-8°C.^[1]

- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

Methoxyallene is a valuable and reactive building block in organic synthesis. Its unique electronic and structural properties allow it to participate in a range of important chemical transformations, including cycloadditions and multicomponent reactions. This technical guide provides a foundational understanding of its physical and chemical properties, along with representative experimental protocols to aid researchers in its synthesis and application. As with any reactive chemical, proper safety precautions must be observed during its handling and use. Further exploration of the reactivity of **methoxyallene** is likely to uncover new and innovative synthetic methodologies.

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